

High-performance liquid chromatography method for Perindoprilat quantification

Author: BenchChem Technical Support Team. Date: December 2025



An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Quantification of **Perindoprilat**, the active metabolite of Perindopril, is detailed below. Perindopril is an angiotensin-converting enzyme (ACE) inhibitor widely used in the treatment of hypertension and heart failure.[1] It is a prodrug that is rapidly metabolized in the liver to its active metabolite, **perindoprilat**.[1] Accurate and precise quantification of **perindoprilat** is crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control of pharmaceutical formulations.

Application Note: HPLC Quantification of Perindoprilat

This application note describes a validated reverse-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **perindoprilat** in pharmaceutical dosage forms. The method is simple, rapid, and provides accurate and reproducible results.

Chromatographic Conditions

A summary of various reported HPLC methods for the quantification of Perindopril (the prodrug of **Perindoprilat**) is presented in Table 1. These methods can be adapted for the quantification of **Perindoprilat** with appropriate validation.

Table 1: Summary of Reported HPLC Methods for Perindopril Quantification



Parameter	Method 1	Method 2	Method 3	Method 4
Column	C18	Symmetry C18 (4.6 x 100 mm, 5 μm)[1]	Kromasil C8 (4.6 mm × 250 mm, 5 μ particle size)[2]	C18 (250 mm × 4.6 mm, i.d., particle size 5 mm)[3]
Mobile Phase	Phosphate buffer: Acetonitrile (65:35 v/v), pH 3.0[4]	Phosphate Buffer: Methanol (30:70 v/v), pH 5.0[1]	Buffer (Potassium dihydrogen orthophosphate): Acetonitrile (59:41 v/v), pH 2.6[2]	Not specified
Flow Rate	0.6 mL/min[4]	0.8 mL/min[1]	1.0 mL/min[2]	1.0 mL/min[3]
Detection Wavelength	209 nm[4]	215 nm[1]	210 nm[2]	215 nm[3]
Injection Volume	Not specified	20 μL[1]	10 μL[2]	Not specified
Retention Time	3.122 min[4]	2.45 min[1]	Not specified	2.793 min[3]

Method Validation Summary

The described HPLC methods have been validated according to the International Conference on Harmonisation (ICH) guidelines. A summary of the validation parameters is presented in Table 2.

Table 2: Summary of Method Validation Parameters for Perindopril Quantification



Parameter	Method 1	Method 2	Method 3	Method 4
Linearity Range (µg/mL)	20-100[4]	10-50[1]	48-112[5]	4-20[3]
Correlation Coefficient (r²)	0.9997[4]	0.999[1]	Not specified	Not specified
Accuracy (% Recovery)	Not specified	Not specified	98.9-100.4%[5]	99.00 - 100.5% [3]
Precision (%RSD)	Not specified	Not specified	Not specified	0.865%[3]
LOD (μg/mL)	Not specified	1.09[1]	3.03[5]	2[3]
LOQ (μg/mL)	Not specified	3.63[1]	9.17[5]	7.0[3]

Experimental Protocol: HPLC Quantification of Perindoprilat

This protocol provides a detailed procedure for the quantification of **perindoprilat** in tablet dosage forms based on a representative HPLC method.

Materials and Reagents

- Perindopril Erbumine reference standard
- · HPLC grade acetonitrile
- HPLC grade methanol
- Potassium dihydrogen phosphate (KH2PO4)
- Orthophosphoric acid
- Triethylamine
- HPLC grade water



• 0.45 µm membrane filters

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system with UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μm)
- Ultrasonic bath
- pH meter
- Analytical balance

Preparation of Solutions

- 3.1. Preparation of Phosphate Buffer (pH 3.0)
- Weigh 7 g of KH2PO4 and dissolve it in 1000 mL of HPLC grade water.[4]
- Add 2 mL of Triethylamine.[4]
- Adjust the pH to 3.0 with orthophosphoric acid.[4]
- Filter the buffer through a 0.45 μm membrane filter.
- 3.2. Preparation of Mobile Phase
- Mix the phosphate buffer (pH 3.0) and acetonitrile in a ratio of 65:35 (v/v).[4]
- Degas the mobile phase in an ultrasonic water bath for 5 minutes.[4]
- 3.3. Preparation of Standard Stock Solution (100 µg/mL)
- Accurately weigh 25 mg of Perindopril Erbumine reference standard and transfer it to a 100 mL volumetric flask.[4]
- Add approximately 25 mL of the mobile phase and sonicate for 15 minutes to dissolve.[4]



- Make up the volume to 100 mL with the mobile phase.[4]
- 3.4. Preparation of Working Standard Solutions
- Prepare a series of working standard solutions with concentrations ranging from 20 to 100 µg/mL by diluting the standard stock solution with the mobile phase.[4]
- 3.5. Preparation of Sample Solution
- Weigh and powder 20 tablets.
- Accurately weigh a portion of the powder equivalent to 25 mg of perindopril and transfer it to a 100 mL volumetric flask.[4]
- Add about 25 mL of the mobile phase and sonicate for 15 minutes.[4]
- Add another 25 mL of the mobile phase and shake continuously for 15 minutes.[4]
- Make up the volume to 100 mL with the mobile phase.
- Filter the solution through a 0.45 µm membrane filter.
- Dilute the filtered solution with the mobile phase to obtain a final concentration within the calibration range.

Chromatographic Analysis

- Set up the HPLC system with the C18 column and the prepared mobile phase.
- Set the flow rate to 0.6 mL/min and the detection wavelength to 209 nm.[4]
- Inject 20 μ L of each working standard solution and the sample solution into the chromatograph.
- Record the peak areas of the chromatograms.

Data Analysis



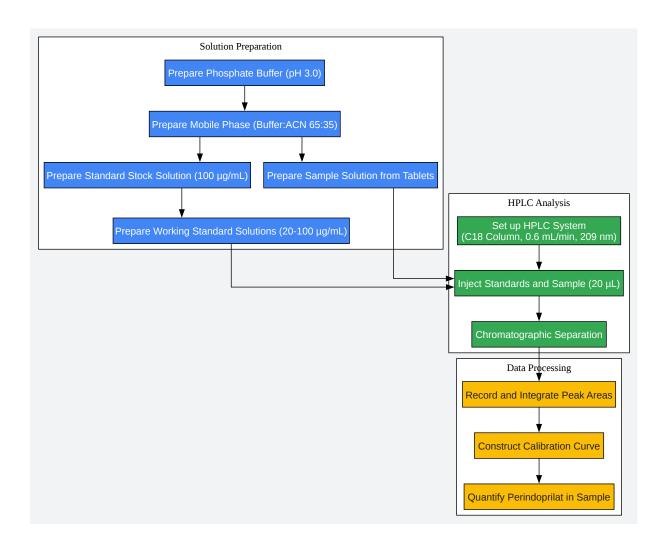




- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Determine the concentration of **perindoprilat** in the sample solution from the calibration curve.
- Calculate the amount of **perindoprilat** in the tablet formulation.

Visualizations

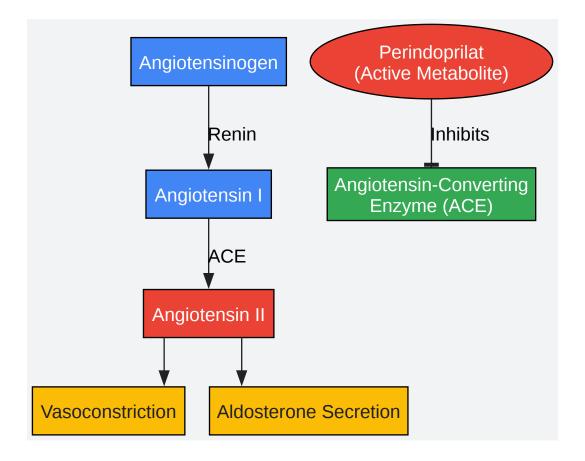




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Caption: Experimental workflow for HPLC quantification of **Perindoprilat**.





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Caption: Mechanism of action of **Perindoprilat**.

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 To cite this document: BenchChem. [High-performance liquid chromatography method for Perindoprilat quantification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679611#high-performance-liquid-chromatography-method-for-perindoprilat-quantification]

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